

Personal protective equipment for handling Ala-Val

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Compound of Interest

Compound Name: Ala-Val

Cat. No.: B112474

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Essential Safety and Handling Guide for Ala-Val

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals working with **Ala-Val** (Alanyl-valine). The following procedures detail the necessary personal protective equipment (PPE), operational plans for safe handling, and disposal protocols to ensure a secure laboratory environment.

Hazard Identification and Classification

Ala-Val is a dipeptide that is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] However, it is categorized as causing serious eye irritation.^[2] Standard laboratory hygiene and safety practices are recommended to minimize exposure.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **Ala-Val** to determine the specific PPE required for the planned procedures. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Minimum Requirement	Recommended for Higher Concentrations or Aerosol Generation
Body Protection	Laboratory coat	Chemical-resistant or disposable coveralls
Hand Protection	Disposable nitrile gloves	Double gloving for enhanced protection
Eye & Face Protection	Safety glasses with side-shields (marked with "Z87")	Full-face shield or safety goggles for splash hazards
Respiratory Protection	Not generally required for small quantities in a well-ventilated area	N95 respirator or higher if there is a risk of aerosolization or handling of large quantities of powdered peptide
Foot Protection	Closed-toe shoes	Chemical-resistant boots

Operational Plan: Handling and Storage

Adherence to the following handling and storage protocols is critical for maintaining the integrity of **Ala-Val** and ensuring the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, such as a chemical fume hood, especially when handling the powdered form to avoid dust formation and inhalation.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Use non-sparking tools to prevent electrostatic discharge.[\[1\]](#)
- When preparing solutions, add the solid to the liquid to minimize dusting.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[1\]](#)[\[3\]](#)

- Keep away from incompatible materials such as strong oxidizing agents.
- Store apart from foodstuff containers.[\[1\]](#)

Disposal Plan

Proper disposal of **Ala-Val** and any contaminated materials is essential to prevent environmental release. All waste should be handled in accordance with institutional and local regulations for non-hazardous chemical waste.[\[4\]](#)[\[5\]](#)

Solid Waste:

- All contaminated solid waste, including gloves, pipette tips, and empty vials, should be collected in a designated and clearly labeled waste container.
- For final disposal, follow your institution's guidelines for non-hazardous chemical waste. This may involve incineration or landfilling by a licensed waste disposal service.[\[4\]](#)

Liquid Waste:

- Unused or waste solutions of **Ala-Val** should be collected in a labeled waste container.
- For small quantities of aqueous solutions, disposal down the sanitary sewer with copious amounts of water may be permissible, but it is crucial to verify this with your institution's Environmental Health and Safety (EHS) office and local regulations.[\[5\]](#)[\[6\]](#)
- Do not dispose of undiluted or concentrated solutions down the drain.

Spill Management

In the event of a spill:

- Evacuate non-essential personnel from the area.
- Ensure the area is well-ventilated.
- Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., sand, vermiculite).

- Collect the absorbed material into a sealed container for hazardous waste disposal.
- Clean the spill area with a suitable solvent or detergent and water.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[\[7\]](#)[\[8\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water.[\[7\]](#)[\[8\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek medical attention.[\[7\]](#)[\[8\]](#)
- Ingestion: Do not induce vomiting. Wash out the mouth with water and seek medical attention.[\[7\]](#)[\[8\]](#)

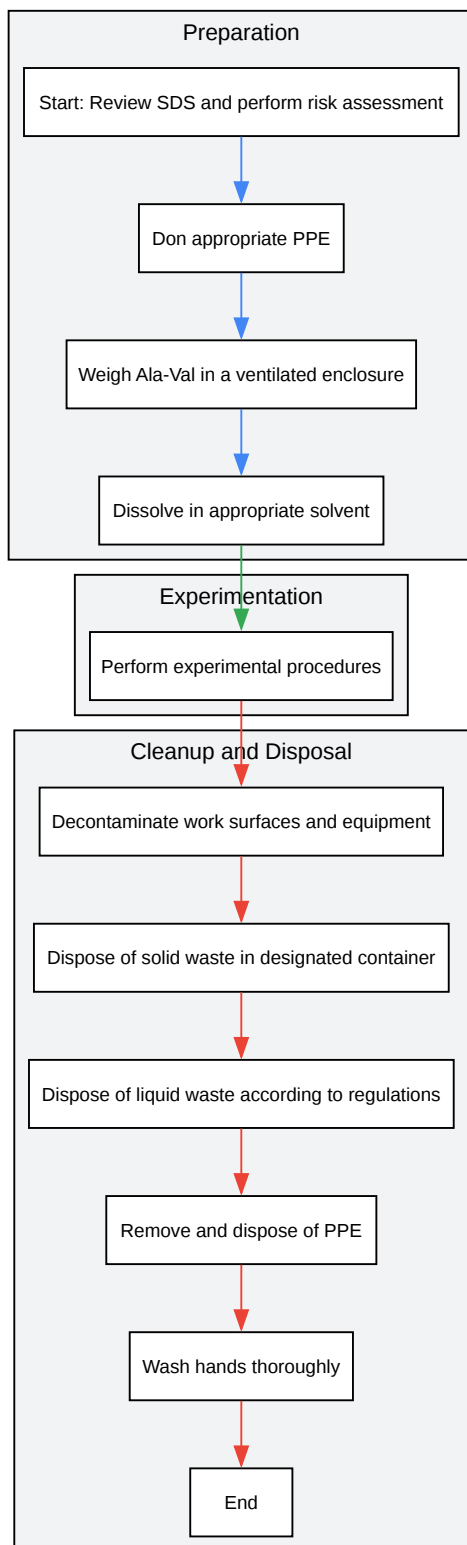
Quantitative Data

Property	Value	Source
Molecular Formula	C8H16N2O3	[2] [9]
Molecular Weight	188.22 g/mol	[2] [9]
Physical Description	Solid	[2] [9]
LogP	-2.49 (Extrapolated)	[2] [9]

Experimental Workflow and Safety Decision-Making

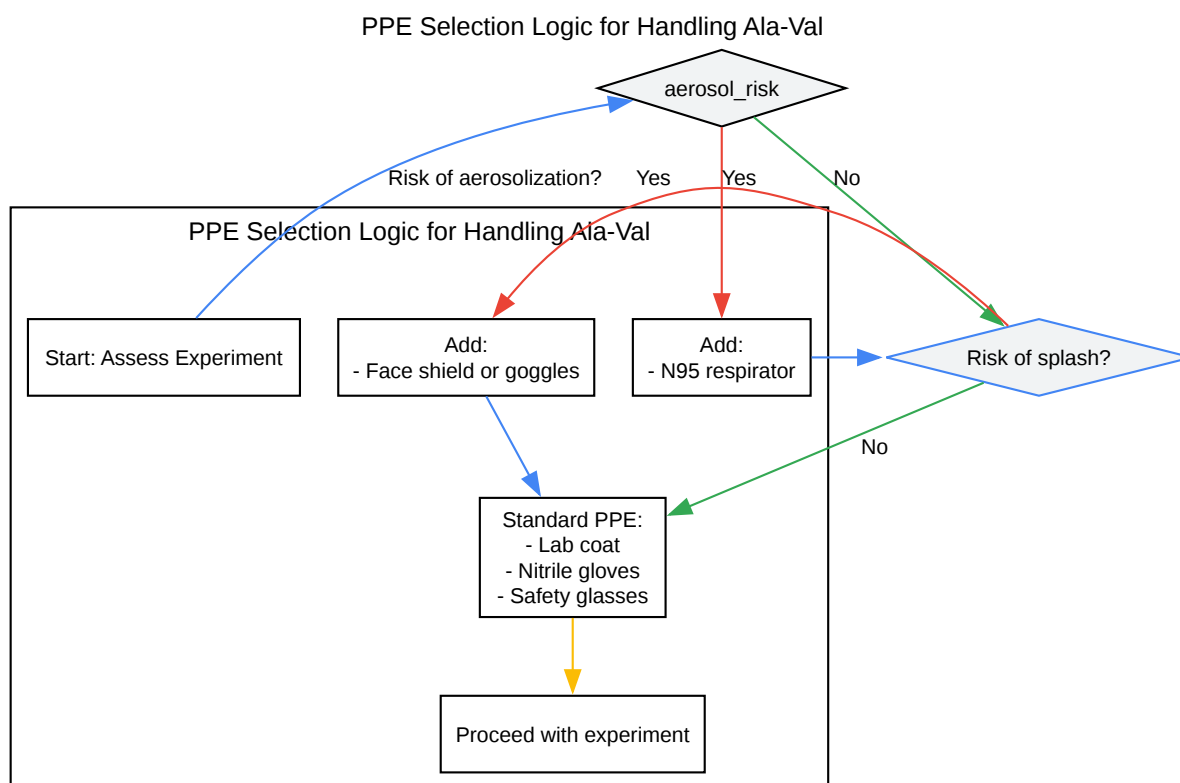
The following diagrams illustrate the general workflow for handling **Ala-Val** and the associated safety decision-making process.

General Experimental Workflow for Handling Ala-Val



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Caption: A step-by-step workflow for the safe handling of **Ala-Val** in a laboratory setting.



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- To cite this document: BenchChem. [Personal protective equipment for handling Ala-Val]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b112474#personal-protective-equipment-for-handling-ala-val]

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